

2-Acetoxy-2',4'-difluoroacetophenone molecular weight and formula

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Compound of Interest

Compound Name:	2-Acetoxy-2',4'-difluoroacetophenone
Cat. No.:	B130826

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Technical Guide: 2-Acetoxy-2',4'-difluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **2-Acetoxy-2',4'-difluoroacetophenone**, a key intermediate in various chemical syntheses.

Chemical Properties

2-Acetoxy-2',4'-difluoroacetophenone is a fluorinated aromatic ketone derivative. The presence of fluorine atoms can confer unique properties to molecules, including increased metabolic stability and binding affinity, making it a valuable building block in medicinal chemistry and materials science.

Table 1: Physicochemical Properties of **2-Acetoxy-2',4'-difluoroacetophenone**

Property	Value
Molecular Formula	C ₁₀ H ₈ F ₂ O ₃ [1] [2]
Molecular Weight	214.17 g/mol [1] [2]
CAS Number	122263-03-0 [1] [2]
Appearance	Pale Yellow Solid [2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol [2]

Synthesis and Experimental Protocols

2-Acetoxy-2',4'-difluoroacetophenone can be synthesized from its precursor, 2',4'-difluoroacetophenone. The following is a generalized experimental protocol for its preparation.

Experimental Protocol: Synthesis of **2-Acetoxy-2',4'-difluoroacetophenone**

- Starting Material: Begin with 2',4'-difluoroacetophenone. This compound has been used as a starting reagent in the synthesis of other molecules.
- Reaction: A common method for introducing an acetoxy group at the alpha position of a ketone is through α -halogenation followed by nucleophilic substitution with an acetate salt, or via direct oxidation with a suitable reagent like lead tetraacetate.
- Purification: The crude product is typically purified using column chromatography on silica gel with a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **2-Acetoxy-2',4'-difluoroacetophenone**.
- Characterization: The structure and purity of the final compound are confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

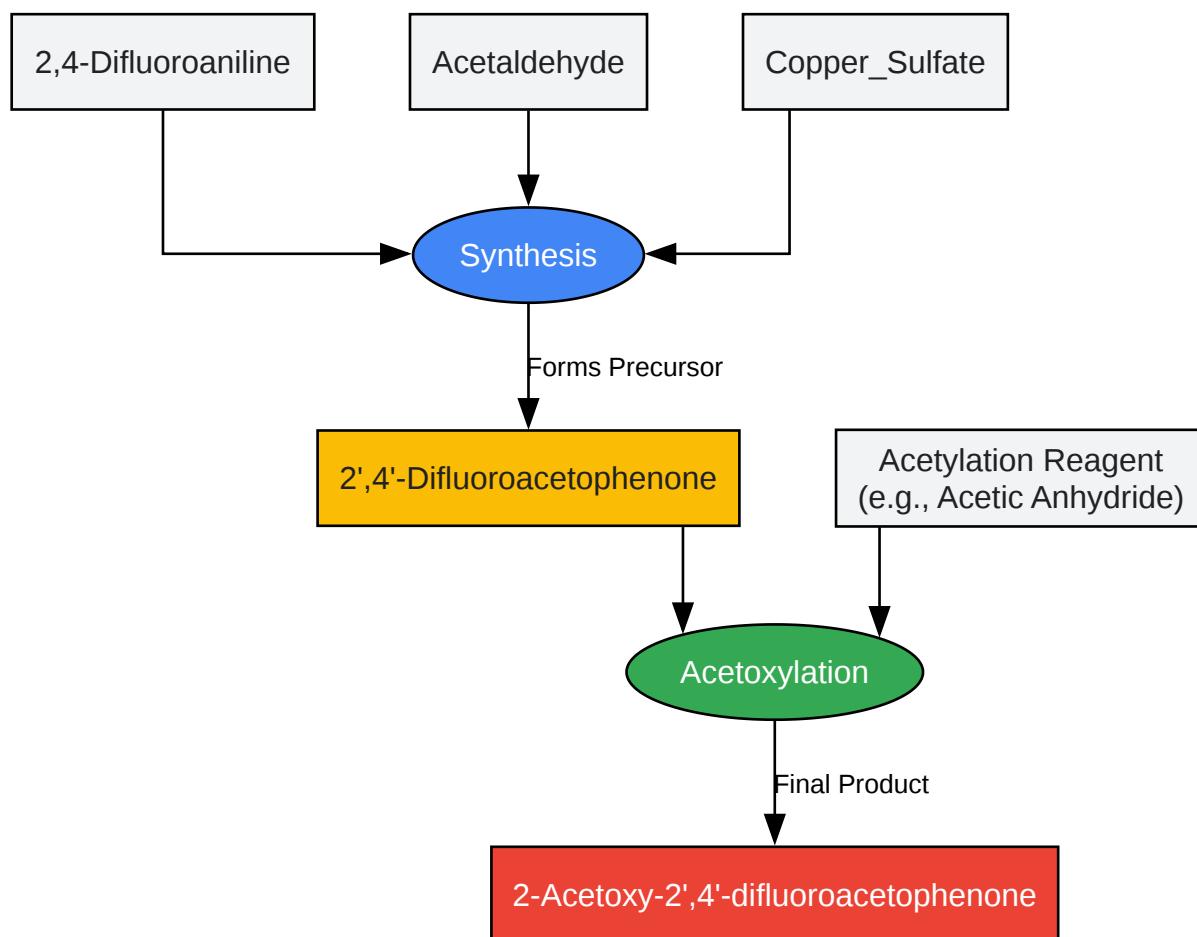
Applications in Research and Development

This compound serves as an important intermediate in the synthesis of various molecules, particularly in the development of pharmaceuticals and agrochemicals. It is noted as an

intermediate in the production of antifungal agents[2]. The difluoroacetophenone moiety is a structural component in various bioactive compounds.

Workflow and Relationships

The following diagram illustrates a logical workflow for the synthesis of **2-Acetoxy-2',4'-difluoroacetophenone** from a common starting material.



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Caption: Synthetic pathway of **2-Acetoxy-2',4'-difluoroacetophenone**.

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References

- 1. hbcsci.com [hbcsci.com]
- 2. usbio.net [usbio.net]
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